

Pyridine-2-sulfonic Acid: A Technical Health and Safety Whitepaper

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Compound of Interest

Compound Name: *Pyridine-2-sulfonate*

Cat. No.: *B372464*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the available health and safety information for Pyridine-2-sulfonic acid (CAS No. 15103-48-7). Due to a lack of specific quantitative toxicological data in publicly available literature, this guide focuses on established hazard classifications, safe handling procedures, and standardized experimental protocols relevant to its known hazards.

Chemical and Physical Properties

Pyridine-2-sulfonic acid is a white to light yellow crystalline solid.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C5H5NO3S	
Molecular Weight	159.16 g/mol	
Appearance	White to light yellow powder to crystal	[2]
Melting Point	244-249 °C	
Water Solubility	Soluble	[2]
pKa	-2.92 ± 0.18 (Predicted)	[3]
Density	1.509 ± 0.06 g/cm3 (Predicted)	[3]

Hazard Identification and Classification

Pyridine-2-sulfonic acid is classified as a corrosive substance. The primary hazards are severe skin burns and eye damage.[4]

GHS Classification

Classification	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage
Corrosive to Metals	-	H290: May be corrosive to metals

References:[2][4]

GHS Label Elements

Element	Description
Pictogram	
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage.H290: May be corrosive to metals.
Precautionary Statements	Prevention:P260: Do not breathe dust/fume/gas/mist/vapours/spray.[4]P264: Wash skin thoroughly after handling.[4]P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]P234: Keep only in original container.Response:P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[4]P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]P310: Immediately call a POISON CENTER or doctor/physician.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]P363: Wash contaminated clothing before reuse.[4]P390: Absorb spillage to prevent material damage.Storage:P405: Store locked up.[4]P406: Store in corrosive resistant container with a resistant inner liner.Disposal:P501: Dispose of contents/container to an approved waste disposal plant.[4]

Toxicological Information Summary

A thorough review of publicly available toxicological databases and safety data sheets indicates that there is no specific quantitative data (e.g., LD50, LC50) for Pyridine-2-sulfonic acid. The

hazard classifications are based on the chemical properties and potential for corrosive effects.

Toxicological Endpoint	Data
Acute Toxicity (Oral, Dermal, Inhalation)	No data available
Skin Corrosion/Irritation	Classified as Category 1B (Causes severe skin burns)[4]
Serious Eye Damage/Irritation	Classified as Category 1 (Causes serious eye damage)
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Experimental Protocols

The classification of Pyridine-2-sulfonic acid as causing severe skin burns and eye damage is based on its corrosive nature. The following are generalized experimental protocols based on OECD guidelines for how such a determination is typically made.

OECD Guideline 404: Acute Dermal Irritation/Corrosion

This guideline outlines a procedure for assessing the potential of a substance to cause skin irritation or corrosion.[1][5][6][7][8]

Principle: The test substance is applied to a small area of the skin of an experimental animal (typically an albino rabbit) for a defined period. The skin is then observed for signs of erythema (redness) and edema (swelling).

Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are used.
- **Preparation of the Animal:** The day before the test, the fur on the dorsal area of the trunk is clipped.
- **Application of the Test Substance:**
 - A dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to a small area of the skin (approximately 6 cm²).[\[1\]](#)[\[7\]](#)
 - The treated area is covered with a gauze patch and secured with tape.
 - The exposure period is typically 4 hours.[\[1\]](#)[\[7\]](#)
- **Observation:**
 - After the exposure period, the patch and any residual test substance are removed.
 - The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.[\[9\]](#) Observations may continue for up to 14 days to assess the reversibility of any effects.[\[1\]](#)[\[6\]](#)[\[7\]](#)
 - Lesions are scored according to a standardized grading system.
- **Classification:**
 - **Corrosion:** The production of irreversible tissue damage (necrosis) through the epidermis and into the dermis.
 - **Irritation:** The production of reversible inflammatory changes.

OECD Guideline 405: Acute Eye Irritation/Corrosion

This guideline details the procedure for assessing the potential of a substance to cause eye irritation or corrosion.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal (typically an albino rabbit). The other eye serves as a control. The eye is then observed for any lesions of the cornea, iris, and conjunctiva.

Methodology:

- Animal Selection: Healthy, young adult albino rabbits are used.
- Application of the Test Substance:
 - A single dose of the test substance (typically 0.1 mL for liquids or not more than 0.1 g for solids) is instilled into the conjunctival sac of one eye.[\[10\]](#)
 - The eyelids are gently held together for about one second to prevent loss of the material.[\[12\]](#)
- Observation:
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[\[9\]](#)[\[10\]](#)
 - The cornea, iris, and conjunctiva are evaluated and scored according to a standardized system.
- Classification:
 - Corrosion: The production of irreversible tissue damage in the eye.
 - Irritation: The production of reversible changes in the eye.

Workflow and Pathway Diagrams

Chemical Hazard Assessment Workflow

The assessment of chemical hazards follows a structured workflow, often involving a weight-of-evidence approach and sequential testing to minimize animal use.[\[12\]](#)

A generalized workflow for chemical hazard assessment.

Representative Metabolic Pathway: Taurine Biosynthesis

While no specific metabolic pathway for Pyridine-2-sulfonic acid is documented, the biosynthesis of taurine from cysteine provides a relevant example of the metabolism of a sulfonic acid-containing compound in biological systems.[14][15][16][17][18] Taurine is an aminosulfonic acid. The pathway involves the oxidation of the thiol group of cysteine, followed by decarboxylation and further oxidation to form taurine.[15]

The biosynthesis pathway of taurine from cysteine.

Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[4]
- Skin Protection: Wear impervious and fire/flame resistant clothing. Chemical-resistant gloves are mandatory.[4]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[4]

Handling and Storage

- Handling: Handle in a well-ventilated place. Avoid contact with skin and eyes and the formation of dust and aerosols. Use non-sparking tools.[4]
- Storage: Store in a tightly closed, corrosion-resistant container in a dry, cool, and well-ventilated place.[4] Store locked up.[4]

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[4]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[\[4\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[4\]](#)

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.[\[19\]](#)
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Incompatible materials, excess heat, and formation of dust.[\[19\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[19\]](#)
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides, nitrogen oxides (NOx), and sulfur oxides.[\[19\]](#)

Ecotoxicological Information

There is no available data on the ecotoxicity of Pyridine-2-sulfonic acid.[\[4\]](#) Discharge into the environment should be avoided.[\[4\]](#)

Disposal Considerations

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[4\]](#) Do not discharge to sewer systems.[\[4\]](#)

This whitepaper is intended to provide a summary of the available safety information for Pyridine-2-sulfonic acid for a technical audience. The absence of specific toxicological data highlights the need for careful handling and adherence to the precautionary measures outlined. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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References

- 1. oecd.org [oecd.org]
- 2. guidechem.com [guidechem.com]
- 3. chembk.com [chembk.com]
- 4. echemi.com [echemi.com]
- 5. oecd.org [oecd.org]
- 6. nucro-technics.com [nucro-technics.com]
- 7. Test No. 404: Acute Dermal Irritation/Corrosion - OECD - Google Books [books.google.com.pk]
- 8. OECD N°404 : Laboratory skin irritant/corrosive test - Analytice [analytice.com]
- 9. oecd.org [oecd.org]
- 10. oecd.org [oecd.org]
- 11. nucro-technics.com [nucro-technics.com]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 13. oecd.org [oecd.org]
- 14. researchgate.net [researchgate.net]
- 15. Taurine Biosynthesis by Neurons and Astrocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. taurine biosynthesis | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 18. youtube.com [youtube.com]
- 19. fishersci.com [fishersci.com]
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